

Molecular geometry of Al(acac)₃ complex

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Compound of Interest

Compound Name: Aluminum acetylacetonate

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An In-Depth Technical Guide to the Molecular Geometry of Tris(acetylacetonato)aluminum(III)

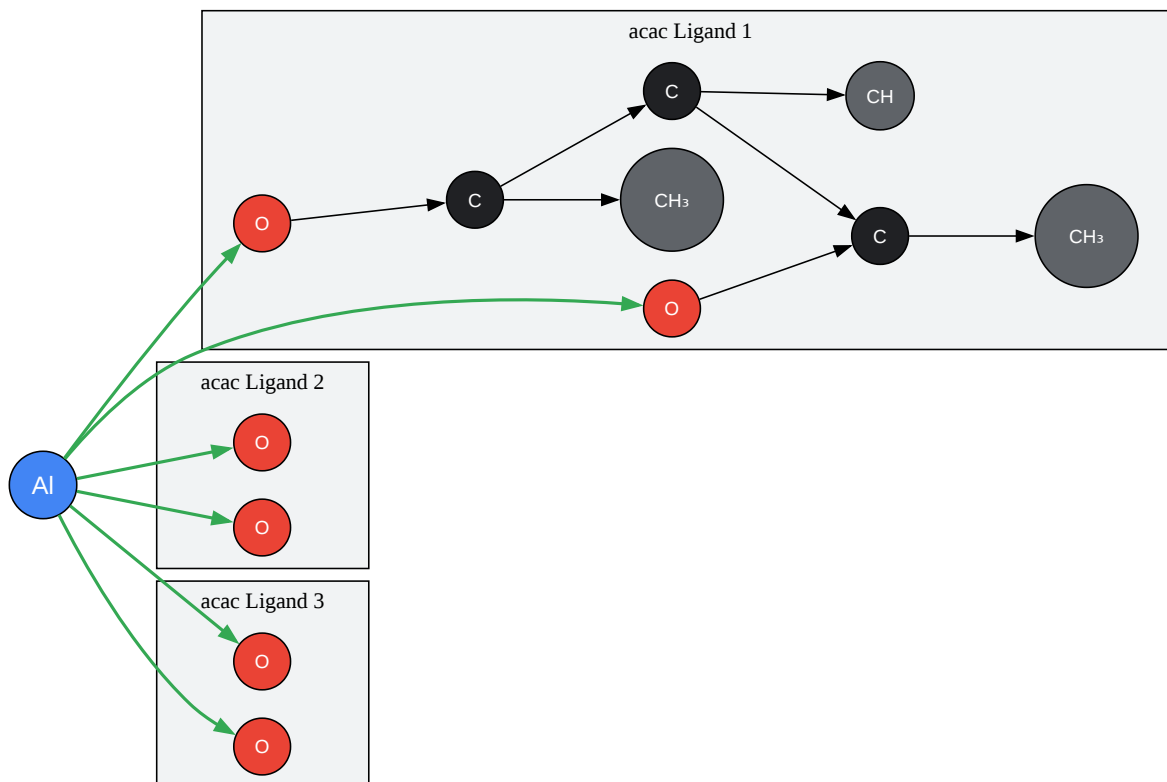
Introduction

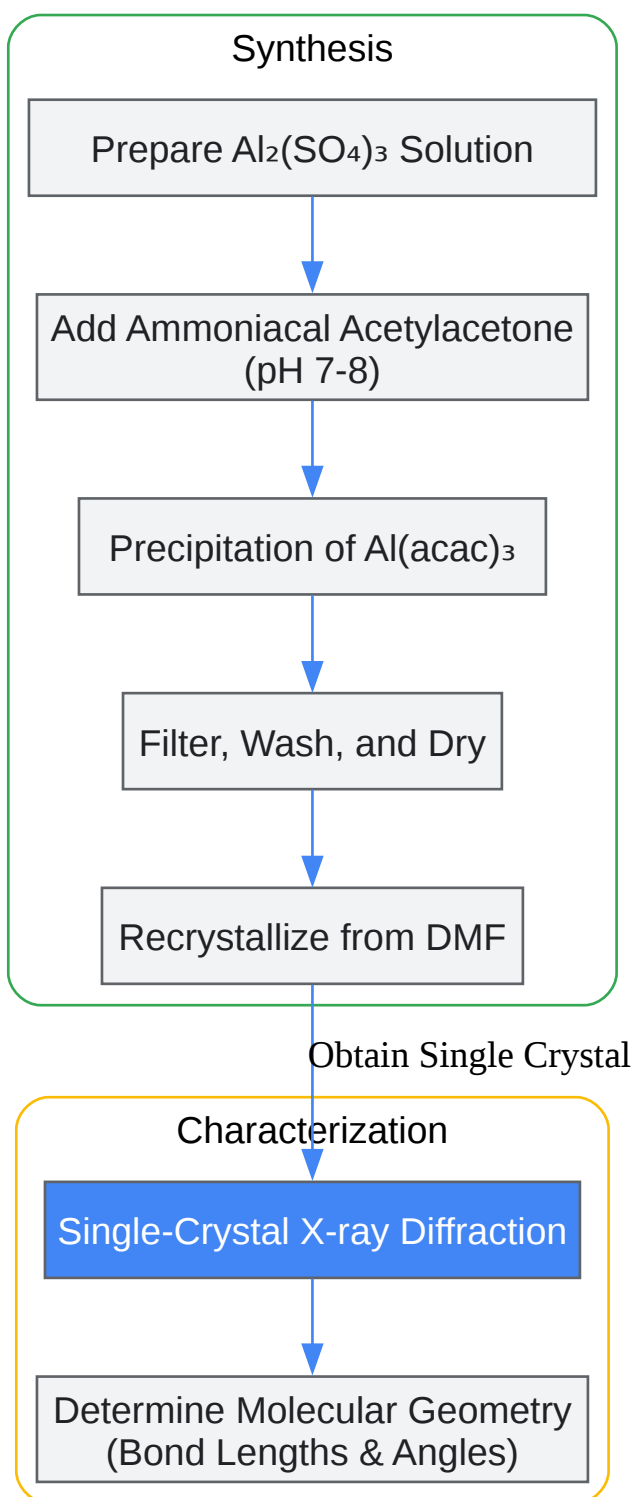
Tris(acetylacetonato)aluminum(III), commonly abbreviated as Al(acac)₃, is a coordination complex of significant interest in materials science and chemical synthesis.^{[1][2]} It serves as a key precursor for the deposition of high-purity aluminum oxide (Al₂O₃) films through methods like metal-organic chemical vapor deposition (MOCVD).^{[1][3]} The compound consists of a central aluminum(III) ion coordinated by three bidentate acetylacetonate (acac) ligands.^[3] Understanding its molecular geometry is crucial for elucidating its physical properties, stability, and reactivity, which are fundamental to its applications. This guide provides a detailed overview of the molecular structure of Al(acac)₃, supported by quantitative data from crystallographic studies and detailed experimental protocols.

Molecular Structure and Geometry

The central aluminum(III) ion in Al(acac)₃ is hexa-coordinated, meaning it is bonded to six other atoms.^[1] Each of the three acetylacetonate ligands acts as a bidentate ligand, binding to the aluminum ion through two oxygen atoms.^[1] This coordination results in the formation of a stable six-membered chelate ring.^[1]

The overall arrangement of the six coordinating oxygen atoms around the central aluminum ion results in a distorted octahedral geometry.^[1] This molecule possesses D₃ point group symmetry, which makes the three acetylacetonate ligands chemically equivalent.^{[1][2]} This high symmetry is also reflected in its NMR spectra.^[1]





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